

Microbial Activity Significantly Accelerates Olivine Weathering: A Comparative Analysis

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Researchers and scientists in the fields of geochemistry, microbiology, and climate science are increasingly focusing on the biotic enhancement of mineral weathering. **Olivine**, a magnesium-iron silicate, is of particular interest due to its potential role in carbon sequestration through enhanced weathering. This guide provides a comparative analysis of the effects of microbial activity on **olivine** weathering rates, supported by experimental data, detailed protocols, and visualizations of the underlying mechanisms.

Microorganisms, including fungi and bacteria, have been shown to significantly influence the dissolution rate of **olivine**.^{[1][2]} This acceleration is attributed to a variety of mechanisms, such as the production of organic ligands (siderophores), the physical disruption of mineral surfaces by fungal hyphae, and the alteration of local chemical conditions at the mineral-microbe interface.^{[1][2][3]} These biotic processes can lead to weathering rates that are orders of magnitude higher than those observed in sterile laboratory conditions.^{[4][5]}

Quantitative Comparison of Olivine Weathering Rates

The following table summarizes quantitative data from various studies, comparing **olivine** weathering rates in the presence and absence of microbial activity.

Experimental Condition	Microorganism	Key Findings	Weathering Rate	Source Enhancement
Fungal Weathering				
In-situ soil incubation (9 months)	Verticillium sp. (fungi)	Fungi accounted for up to 16% of the total weathering flux. [1][6]	~10-fold increase in dissolution rate under fungal hyphae compared to bulk soil.[1]	Geology (2021) [1][6]
Laboratory batch experiments	Knufia petricola A95 (wild type and melanin-deficient mutant)	Both fungal strains enhanced olivine dissolution by preventing the precipitation of inhibitory Fe (oxyhydr)oxides.	Qualitatively described as faster than abiotic experiments.	Refubium - Freie Universität Berlin (2019)
Bacterial Weathering				
Laboratory batch experiments	Shewanella oneidensis (wild type and siderophore-deficient mutant)	Siderophore production is critical for enhanced olivine dissolution by this bacterium.[2]	8-fold higher dissolution rates with bacteria + siderophores compared to abiotic solutions with the same siderophore concentration.[2] [7]	Geochemical Perspectives Letters (2023)[2] [7]
Laboratory experiments with	N/A (purified microbial siderophores)	Sub-millimolar concentrations of siderophores led	Up to 10-fold increase.[3][8]	C-DEBI (2015) [3],

purified siderophores	to an order of magnitude increase in olivine dissolution rates.	ResearchGate (2014)[8] [3][8]
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Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are synthesized protocols from the key experiments cited.

1. Fungal Contribution to **Olivine** Weathering in Soil (based on *Geology*, 2021[1][6])

- Mineral Preparation: Polished wafers of San Carlos **olivine** $[(\text{Mg},\text{Fe})_2\text{SiO}_4]$ were cleaned and sterilized.
- Experimental Setup: The **olivine** wafers were placed in nylon bags and buried in a magnesium-deficient forest soil. This in-situ approach allowed for natural colonization by soil fungi.
- Incubation: The samples were incubated in the soil for 9 months.
- Analysis: After incubation, the wafers were retrieved, and the surface topography was analyzed using Vertical Scanning Interferometry (VSI) to measure the surface retreat, which is indicative of weathering. Fungal hyphae on the surface were identified using Scanning Electron Microscopy (SEM) and DNA sequencing of the internal transcribed spacer (ITS) region.
- Rate Calculation: Weathering rates were calculated from the measured surface retreat over the incubation period, both for the bulk surface and for areas directly beneath fungal hyphae.

2. Bacterial and Siderophore-Mediated **Olivine** Weathering (based on *Geochemical Perspectives Letters*, 2023[2][7])

- Microorganisms and Media: *Shewanella oneidensis* MR-1 (wild type) and a mutant strain incapable of siderophore production (Δso_3031) were used. The bacteria were cultured in a

defined minimal medium with **olivine** as the sole iron source.

- Mineral Preparation: San Carlos **olivine** grains were crushed, sieved, cleaned to remove fine particles, and sterilized.
- Experimental Design: Batch reactor experiments were set up with different conditions: (1) Abiotic control (medium + **olivine**), (2) Wild type bacteria + **olivine**, (3) Mutant bacteria + **olivine**, and (4) Mutant bacteria + **olivine** + exogenous siderophores (desferrioxamine B).
- Incubation: The reactors were incubated in the dark at room temperature with shaking.
- Analysis: Aqueous samples were taken periodically and analyzed for dissolved silicon (Si) and magnesium (Mg) concentrations using Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES) to determine the extent of **olivine** dissolution. Bacterial growth was monitored by cell counts.
- Rate Determination: Dissolution rates were calculated from the linear increase in dissolved Si or Mg concentrations over time, normalized to the mineral surface area.

Mechanisms of Microbial Enhancement of Olivine Weathering

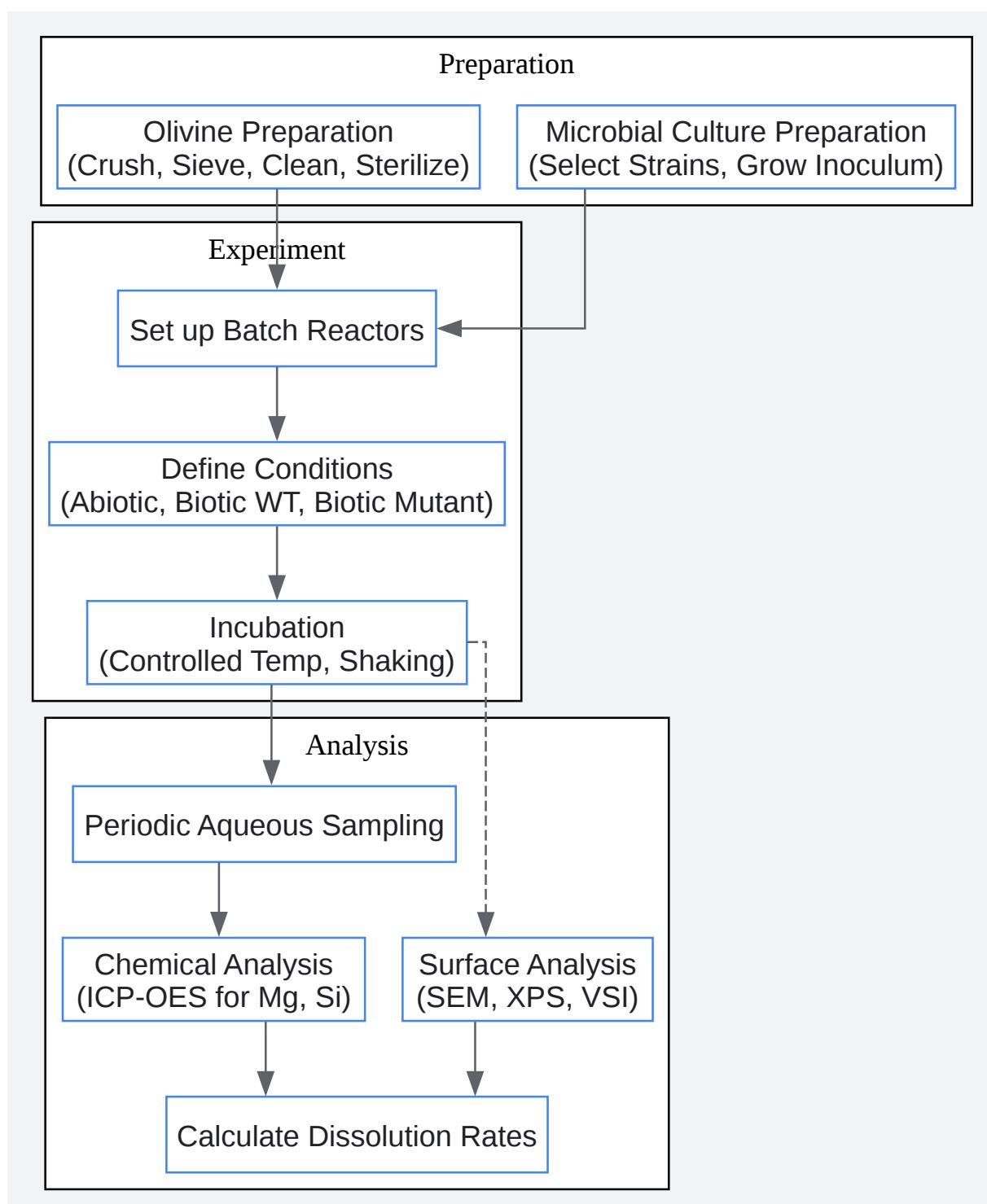
Microorganisms employ several strategies to accelerate the breakdown of **olivine**. These mechanisms often involve the production of metabolites or direct physical interaction with the mineral surface.

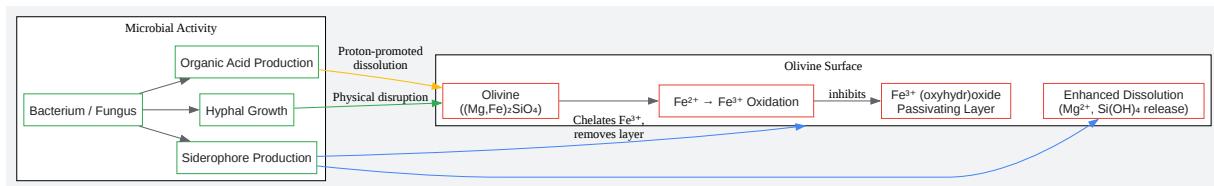
- Siderophore Production: Many bacteria and fungi release siderophores, which are low-molecular-weight organic ligands with a high affinity for iron (Fe^{3+}).^{[2][8]} **Olivine** contains Fe^{2+} , which is oxidized to Fe^{3+} at the mineral surface in the presence of oxygen. Siderophores chelate this Fe^{3+} , preventing the formation of a passivating layer of iron (oxyhydr)oxides that would otherwise inhibit further dissolution.^{[3][9]} The removal of this layer exposes fresh mineral surfaces to weathering.^[3]
- Proton and Ligand-Promoted Dissolution: Microbes can release protons and other organic acids that lower the local pH and directly attack the mineral lattice.^[4]

- Physical Disruption: The growth of fungal hyphae on and into mineral surfaces can exert physical stress, leading to the mechanical breakdown of the mineral structure.[1]
- Biofilm Formation: The formation of biofilms can create a distinct microenvironment at the mineral surface, concentrating weathering agents and retaining water, which can enhance dissolution, particularly in subaerial conditions.[9]

Visualizing the Processes

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow and the logical relationships in microbial **olivine** weathering.





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